

# Application Notes and Protocols for Labeling Proteins with BDP FL-PEG5-azide

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## Compound of Interest

Compound Name: **BDP FL-PEG5-azide**

Cat. No.: **B605996**

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This document provides a comprehensive guide for the specific and efficient labeling of proteins using **BDP FL-PEG5-azide**. The protocols detailed below leverage the highly efficient and bio-orthogonal copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry," to covalently attach the bright and photostable BDP FL fluorophore to alkyne-modified proteins.

## Introduction

Specific labeling of proteins with fluorescent probes is a fundamental technique in modern biological research and drug development. It enables the visualization, tracking, and quantification of proteins in various applications, including fluorescence microscopy, flow cytometry, and in-gel fluorescence scanning. BDP FL is a borondipyrromethene dye known for its high quantum yield, photostability, and narrow emission spectrum, making it an excellent alternative to traditional fluorophores like fluorescein (FAM).<sup>[1][2]</sup>

**BDP FL-PEG5-azide** is a versatile labeling reagent featuring a terminal azide group that reacts specifically with an alkyne group pre-introduced into a target protein.<sup>[3][4]</sup> The polyethylene glycol (PEG) spacer enhances the water solubility and membrane permeability of the probe.<sup>[3]</sup> The azide and alkyne functional groups are largely absent in natural biological systems, ensuring that the labeling reaction is highly specific and does not interfere with native cellular processes.

This guide provides a detailed protocol for labeling alkyne-modified proteins with **BDP FL-PEG5-azide**, along with supporting data and visualizations to ensure successful experimental outcomes.

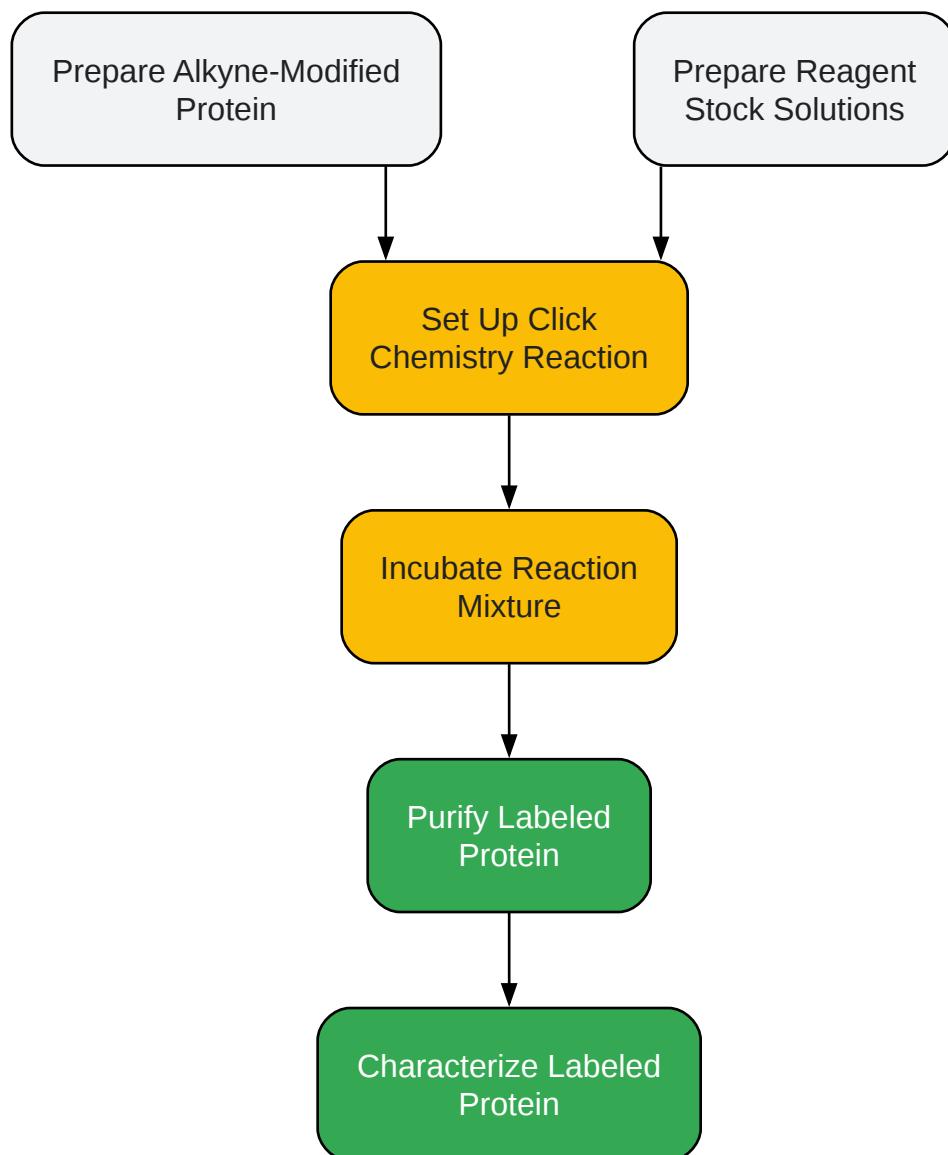
## Product Information and Spectral Properties

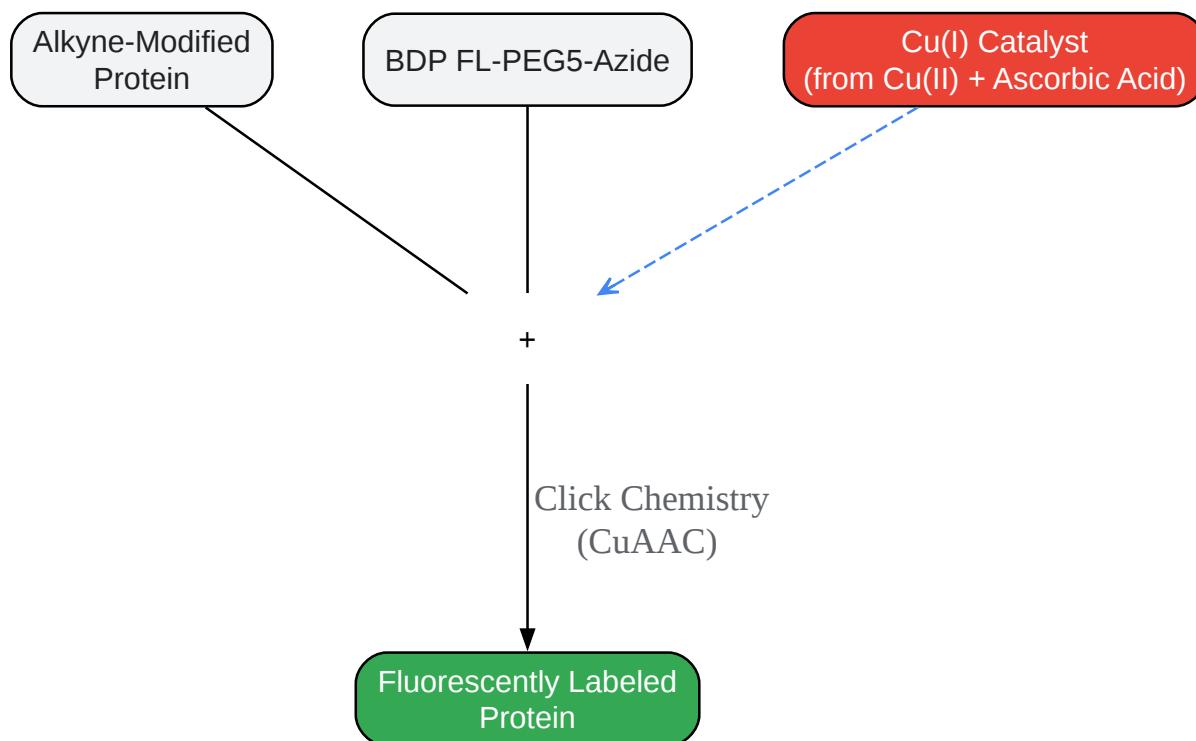
**BDP FL-PEG5-azide** is a fluorescent probe with the following characteristics:

Property	Value	Reference
Molecular Formula	C <sub>26</sub> H <sub>39</sub> BF <sub>2</sub> N <sub>6</sub> O <sub>6</sub>	
Molecular Weight	580.4 g/mol	
CAS Number	2093197-91-0	
Excitation Maximum ( $\lambda_{ex}$ )	503 nm	
Emission Maximum ( $\lambda_{em}$ )	509 nm	
Extinction Coefficient ( $\epsilon$ )	92,000 L·mol <sup>-1</sup> ·cm <sup>-1</sup>	
Fluorescence Quantum Yield ( $\Phi$ )	0.97	
Solubility	DMSO, DMF, DCM	
Storage Conditions	-20°C, protected from light	

## Experimental Workflow

The overall workflow for labeling an alkyne-modified protein with **BDP FL-PEG5-azide** involves the preparation of reagents, the click chemistry reaction, and subsequent purification of the labeled protein.





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## References

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